

Essential Safety and Logistical Information for Handling TM5007

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Compound of Interest

Compound Name: TM5007

Cat. No.: B15574613

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For researchers, scientists, and drug development professionals working with **TM5007**, a potent and orally active inhibitor of plasminogen activator inhibitor-1 (PAI-1), adherence to strict safety protocols is paramount.^{[1][2][3]} This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

Summary of Key Safety Data

While specific occupational exposure limits for **TM5007** have not been established, the following table summarizes key safety and handling information based on available safety data sheets and chemical supplier information.

Parameter	Value/Information	Source
Chemical Name	5',5'''-(adipoylbis(azanediyl))bis([2,3'-bithiophene]-4'-carboxylic acid))	MedKoo Biosciences
CAS Number	342595-05-5	MedchemExpress.com
Molecular Formula	C24H20N2O6S4	MedKoo Biosciences
Molecular Weight	560.67 g/mol	MedKoo Biosciences
Appearance	Solid powder	N/A
Storage	Long-term: -20°C; Short-term: 4°C	TargetMol
Solubility	Soluble in DMSO	TargetMol
Occupational Exposure Limits (OELs)	Not established	N/A

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is critical to minimize exposure and ensure personal safety. The following PPE is mandatory when handling **TM5007**:

- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required. It is crucial to inspect gloves for any signs of degradation or perforation before use.
- **Body Protection:** A laboratory coat must be worn to prevent skin contact. For procedures with a higher risk of splashes or aerosol generation, additional protective clothing may be necessary.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the inhalation of dust or aerosols.

Operational and Handling Procedures

Adherence to the following step-by-step procedures will ensure the safe handling and use of **TM5007** in the laboratory.

Preparation and Weighing

- **Work Area Preparation:** Ensure the chemical fume hood is clean, uncluttered, and functioning correctly.
- **Gather Materials:** Assemble all necessary equipment, including spatulas, weigh boats, and solvent dispensers, within the fume hood.
- **Don PPE:** Put on all required personal protective equipment before opening the primary container.
- **Weighing:** Carefully weigh the desired amount of **TM5007**. Avoid generating dust. If dust is observed, gently wipe the area with a damp cloth, which should then be disposed of as hazardous waste.

Solubilization

- **Solvent Addition:** Add the appropriate solvent (e.g., DMSO) to the vessel containing the weighed **TM5007**.
- **Mixing:** Gently swirl or vortex the mixture until the compound is fully dissolved. Avoid splashing.
- **Labeling:** Clearly label the container with the compound name, concentration, solvent, and date of preparation.

Storage

- **Long-Term Storage:** For long-term storage, **TM5007** powder should be stored at -20°C.
- **Short-Term Storage:** Solutions of **TM5007** can be stored at 4°C for short periods. To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into smaller, single-use vials.

Disposal Plan

Proper disposal of **TM5007** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance. As **TM5007** contains thiophene rings, it should be treated as hazardous chemical waste.

- Waste Segregation:
 - Solid Waste: Collect all solid waste contaminated with **TM5007**, including gloves, weigh boats, and paper towels, in a designated, clearly labeled hazardous waste container.
 - Liquid Waste: Collect all liquid waste containing **TM5007** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams to avoid potentially dangerous reactions.
- Container Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name "**TM5007**," and the approximate concentration and quantity.
- Storage of Waste: Store waste containers in a designated satellite accumulation area within the laboratory, away from heat and ignition sources.
- Waste Pickup: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Emergency Procedures

In the event of an emergency involving **TM5007**, immediate and appropriate action is critical.

Spills

- Evacuate: Immediately evacuate the affected area and alert nearby personnel.
- Isolate: If safe to do so, prevent the spread of the spill by using absorbent materials.
- Ventilate: Ensure the area is well-ventilated.

- Contact EHS: Notify your institution's Environmental Health and Safety department immediately for guidance on cleanup procedures. Do not attempt to clean up a significant spill without proper training and equipment.

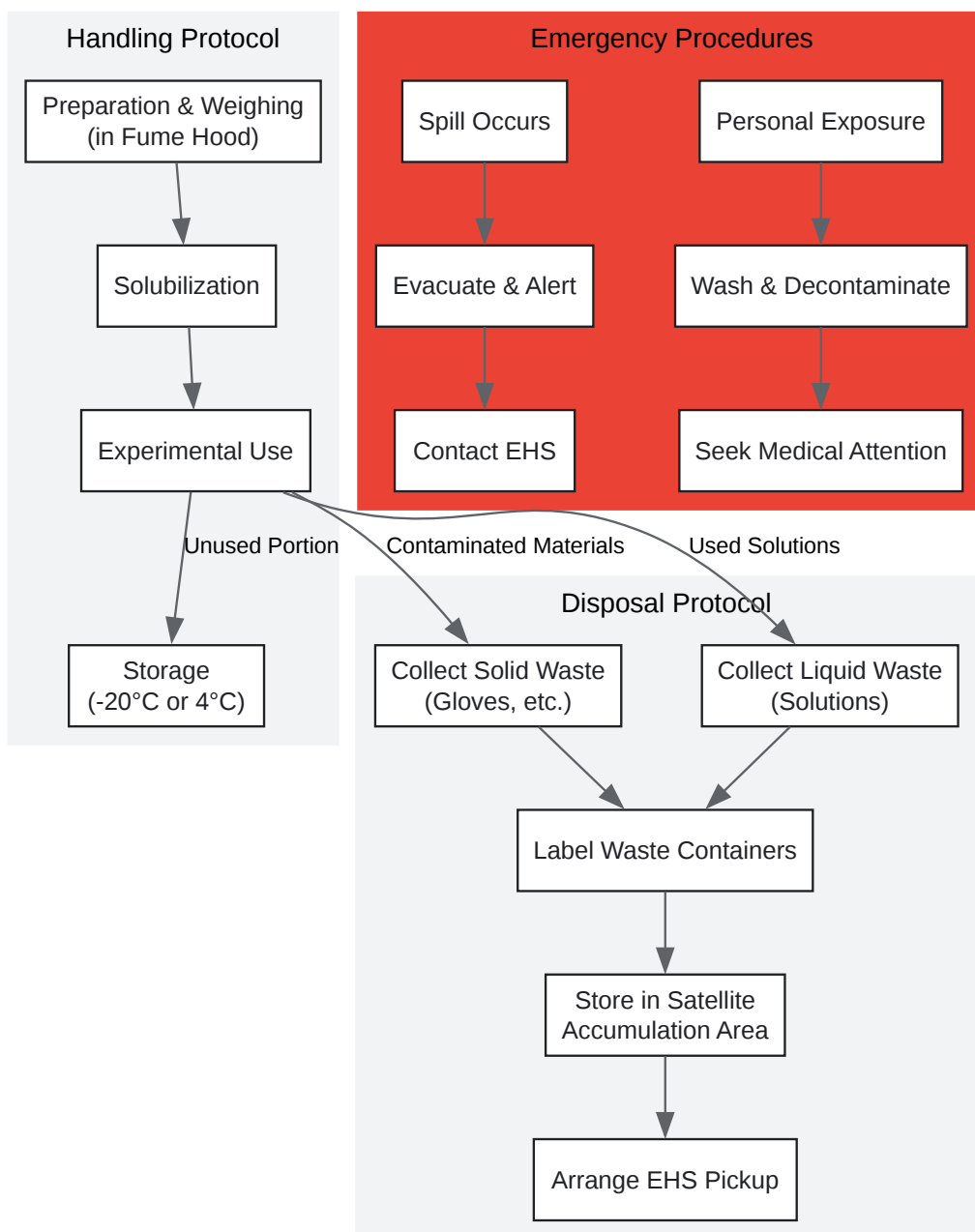
Personal Exposure

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove any contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If they are experiencing difficulty breathing, provide respiratory support and seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

As **TM5007** is a potent enzyme inhibitor, it is crucial to inform medical personnel of the chemical identity and its mechanism of action to ensure appropriate treatment.

TM5007 Handling and Disposal Workflow

TM5007 Handling and Disposal Workflow

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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